Application Note: Quantitative Analysis of 4-(3-Methylpyridin-2-YL)morpholine

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Compound of Interest

Compound Name:	*4-(3-Methylpyridin-2-YL)morpholine*
CAS No.:	*327064-60-8*
Cat. No.:	*B1420490*

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Abstract

This document provides a comprehensive guide to the quantitative analysis of **4-(3-methylpyridin-2-yl)morpholine**, a substituted morpholine derivative of interest in pharmaceutical and chemical research. Given the importance of the morpholine and pyridine scaffolds in medicinal chemistry, robust and reliable analytical methods are paramount for ensuring quality, characterizing pharmacokinetic profiles, and meeting regulatory standards.[1] This guide details two primary analytical methodologies: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV or Mass Spectrometric detection and Gas Chromatography-Mass Spectrometry (GC-MS) following derivatization. The protocols are designed to be a validated starting point for researchers, emphasizing the rationale behind procedural steps to allow for logical adaptation to various sample matrices.

Introduction and Analytical Considerations

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4-(3-Methylpyridin-2-YL)morpholine is a heterocyclic compound incorporating both a morpholine and a pyridine ring. The morpholine moiety is a common structural feature in numerous approved drugs, valued for its ability to improve physicochemical properties such as solubility and metabolic stability. The pyridine ring provides a basic nitrogen and an aromatic system, influencing the molecule's polarity and UV absorbance characteristics.

The quantitative determination of this analyte requires methods that are sensitive, specific, and robust. Key analytical challenges include:

- Polarity: The presence of two basic nitrogen atoms and an ether linkage imparts significant polarity, which can make retention on traditional reversed-phase columns challenging.
- Volatility: The compound is likely semi-volatile, making GC analysis feasible but potentially requiring derivatization to improve thermal stability and peak shape.
- Matrix Effects: When analyzing biological or complex samples, co-eluting matrix components can interfere with quantification, necessitating highly selective techniques like tandem mass spectrometry (MS/MS).

This application note presents methodologies to address these challenges, providing a solid foundation for method development and validation.

Physicochemical Properties of the Analyte

While specific experimental data for **4-(3-methylpyridin-2-yl)morpholine** is not widely published, its structure allows for the prediction of key properties relevant to analytical method development:

- Structure: A morpholine ring N-substituted with a 3-methylpyridine group at the 2-position.
- Functional Groups: Tertiary amine (morpholine), tertiary amine (pyridine), ether.
- Predicted Properties:
  - Basicity: The molecule is basic due to the two nitrogen atoms. The pKa of the morpholine nitrogen is expected to be around 8.4, while the pyridine nitrogen pKa is around 5.2-6.0.[2] [3] This allows for manipulation of retention in HPLC by adjusting mobile phase pH.

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- UV Absorbance: The pyridine ring will exhibit UV absorbance, likely with a maximum around 260-280 nm, providing a chromophore for UV-based detection.
- Solubility: Expected to be soluble in water and polar organic solvents like methanol and acetonitrile.[1]

Recommended Analytical Method 1: RP-HPLC with UV or MS Detection

Reversed-phase HPLC is a versatile and widely accessible technique suitable for the analysis of polar and semi-polar compounds.[4] For **4-(3-methylpyridin-2-yl)morpholine**, a C18 column can be effective, particularly when using a mobile phase with an appropriate pH and ion-pairing agent to ensure adequate retention and peak shape. For higher sensitivity and specificity, coupling the HPLC system to a mass spectrometer is the preferred approach.[5]

Rationale for Method Design

- Column Selection: A modern, end-capped C18 or a polar-embedded column is recommended. The C18 stationary phase provides hydrophobic retention, while polar end-capping or embedded groups help to reduce peak tailing for basic analytes.
- Mobile Phase: An acidic mobile phase (e.g., pH 3-4 using formic or acetic acid) is crucial. At this pH, both the morpholine and pyridine nitrogens will be protonated, leading to more consistent interactions with the stationary phase and improved peak shape. Acetonitrile is typically chosen as the organic modifier due to its low viscosity and UV transparency.
- Detection:
  - UV Detection: Suitable for routine analysis and quantification at moderate concentrations (µg/mL range). Detection should be set at the absorbance maximum of the pyridine ring.
  - Mass Spectrometry (MS) Detection: Essential for trace-level quantification (ng/mL or pg/mL range) or for analysis in complex matrices. Electrospray ionization (ESI) in positive mode is ideal for this molecule, as the basic nitrogens are readily protonated. Tandem MS (MS/MS) provides the highest degree of selectivity by monitoring specific precursor-product ion transitions.[5]

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Detailed Protocol: RP-HPLC-UV/MS

A. Apparatus and Reagents

- High-Performance Liquid Chromatography (HPLC) system with a quaternary or binary pump, autosampler, and column oven.
- UV/Vis Diode Array Detector (DAD) or a Mass Spectrometer with an ESI source.
- C18 reversed-phase column (e.g., Agilent Zorbax SB-Aq, Waters XBridge C18), 4.6 x 150 mm, 3.5 µm particle size.
- HPLC-grade acetonitrile, methanol, and water.
- Formic acid (≥99% purity).
- **4-(3-Methylpyridin-2-YL)morpholine** reference standard.

B. Preparation of Solutions

- Mobile Phase A (Aqueous): 0.1% Formic acid in water.
- Mobile Phase B (Organic): 0.1% Formic acid in acetonitrile.
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of the reference standard and dissolve in a 10 mL volumetric flask with methanol.
- Working Standard Solutions: Prepare a series of calibration standards by serial dilution of the stock solution with the initial mobile phase composition (e.g., 95:5 Mobile Phase A:B) to cover the desired concentration range (e.g., 0.1 µg/mL to 100 µg/mL for UV, or 1 ng/mL to 1000 ng/mL for MS).

C. Sample Preparation

- For Drug Substance: Dissolve the accurately weighed sample in methanol to achieve a concentration within the calibration range.

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- For Biological Matrix (e.g., Plasma): Perform a protein precipitation. To 100 µL of plasma, add 300 µL of cold acetonitrile containing an appropriate internal standard. Vortex for 1 minute, then centrifuge at >10,000 x g for 10 minutes. Transfer the supernatant for analysis.

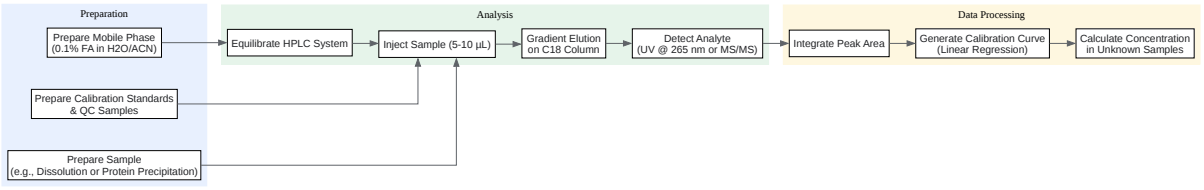
D. Instrumental Conditions

Parameter	HPLC-UV Condition	HPLC-MS/MS Condition
Column	C18, 4.6 x 150 mm, 3.5 µm	C18, 2.1 x 100 mm, 1.8 µm
Mobile Phase	A: 0.1% Formic Acid in H_2OB: Acetonitrile	A: 0.1% Formic Acid in H_2OB: 0.1% Formic Acid in ACN
Gradient	5% B to 95% B in 10 min	5% B to 95% B in 5 min
Flow Rate	1.0 mL/min	0.4 mL/min
Column Temp.	30 °C	40 °C
Injection Vol.	10 µL	5 µL
UV Detection	265 nm	N/A
MS Ionization	N/A	ESI Positive
MS Mode	N/A	Multiple Reaction Monitoring (MRM)

E. Method Validation The method should be validated according to ICH Q2(R1) guidelines, assessing specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), and robustness.

Workflow Diagram

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Workflow for RP-HPLC-UV/MS analysis.

Recommended Analytical Method 2: GC-MS with Derivatization

For certain applications, GC-MS offers excellent separation efficiency and mass-selective detection.[6] However, the polarity and potential for hydrogen bonding of the morpholine moiety can lead to poor peak shape and thermal degradation in the GC inlet. Derivatization is often necessary to block the active nitrogen, reduce polarity, and increase volatility.[4] A common strategy for secondary amines like morpholine is nitrosation.

Rationale for Method Design

- Derivatization: Reacting the morpholine nitrogen with a nitrosating agent (e.g., sodium nitrite under acidic conditions) can form a stable, more volatile N-nitroso derivative. This approach has been successfully applied to the analysis of morpholine itself.

- GC Column: A mid-polarity column, such as a 5% phenyl-methylpolysiloxane (e.g., DB-5ms, HP-5ms), is generally suitable for separating the derivatized analyte from matrix

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components.

- Detection: Mass spectrometry is the required detector for this method, providing both identification based on the mass spectrum and quantification using selected ion monitoring (SIM) or full scan modes.

Detailed Protocol: GC-MS

A. Apparatus and Reagents

- Gas Chromatograph with a Mass Selective Detector (GC-MS).
- DB-5ms capillary column (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent.
- Sodium nitrite ($NaNO_2$).
- Hydrochloric acid (HCl).
- Dichloromethane (DCM), HPLC grade.
- Sodium sulfate (anhydrous).
- **4-(3-Methylpyridin-2-YL)morpholine** reference standard.

B. Derivatization and Extraction Procedure

- Sample Preparation: Prepare an aqueous solution of the sample or standard at a known concentration.
- Acidification: To 1 mL of the aqueous sample/standard in a glass vial, add 100 µL of 1 M HCl and vortex.
- Nitrosation: Add 100 µL of 1 M sodium nitrite solution. Vortex and heat at 40°C for 10 minutes.
- Extraction: Cool the vial to room temperature. Add 1 mL of dichloromethane, vortex vigorously for 1 minute, and allow the layers to separate.

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- Drying: Carefully transfer the lower organic layer (DCM) to a clean vial containing a small amount of anhydrous sodium sulfate to remove residual water.
- Analysis: Transfer the dried extract to a GC vial for injection.

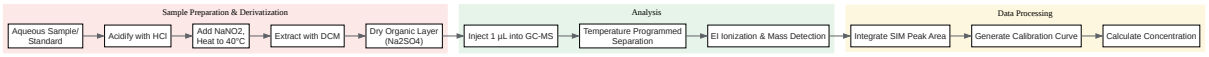
C. Instrumental Conditions

Parameter	GC-MS Condition
Column	DB-5ms, 30 m x 0.25 mm, 0.25 µm
Inlet Temperature	250 °C
Injection Mode	Splitless (1 min)
Injection Volume	1 µL
Carrier Gas	Helium, 1.2 mL/min constant flow
Oven Program	80 °C (hold 1 min), ramp to 280 °C at 20 °C/min, hold 5 min
MS Transfer Line	280 °C
Ion Source Temp.	230 °C
Ionization Mode	Electron Ionization (EI), 70 eV
Acquisition Mode	SIM (monitor characteristic ions) or Full Scan (m/z 50-450)

D. Method Validation Validation should confirm the efficiency and reproducibility of the derivatization step in addition to the standard validation parameters mentioned for the HPLC method.

Workflow Diagram

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Workflow for GC-MS analysis with derivatization.

Summary and Recommendations

This application note provides two robust methods for the quantification of **4-(3-methylpyridin-2-yl)morpholine**. The choice between HPLC and GC-MS will depend on the specific application, required sensitivity, sample matrix, and available instrumentation.

Method	Advantages	Disadvantages	Best For
RP-HPLC-UV/MS	High versatility, no derivatization needed, suitable for polar compounds, high throughput.[4]	May require MS for high sensitivity/specificity, potential for poor retention of very polar compounds.	Routine quality control, high-throughput screening, analysis of biological fluids.
GC-MS	High chromatographic efficiency, excellent sensitivity, provides structural information from EI spectra.[6]	Requires derivatization, not suitable for thermally labile compounds, lower throughput.	Trace analysis, impurity identification, confirmation studies.

For most applications, RP-HPLC coupled with tandem mass spectrometry (LC-MS/MS) is recommended as the primary technique due to its superior sensitivity, specificity, and ease of sample preparation. The GC-MS method serves as an excellent orthogonal technique for confirmation and in scenarios where LC-MS/MS is unavailable. Both methods require formal validation before implementation in a regulated environment.

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References

- Hengel, M. J., Jordan, R., & Maguire, W. (2014). Development and validation of a standardized method for the determination of morpholine residues in fruit commodities by liquid chromatography-mass spectrometry. Journal of Agricultural and Food Chemistry, 62(17), 3697–3701. [Link]
- Merck Index. (n.d.). Morpholine. Royal Society of Chemistry. Retrieved from [Link]
- Ataman Kimya. (n.d.). MORPHOLINE (110-91-8). Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). 4-(3-Thieno[2,3-b]pyridin-2-ylpropyl)morpholine. PubChem Compound Database. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). 4-(4-Bromopyridin-2-yl)morpholine. PubChem Compound Database. Retrieved from [Link]
- Sciencemadness. (2022). Morpholine. Sciencemadness Wiki. Retrieved from [Link]
- Sertac, B., et al. (2020). New Pyrimidine and Pyridine Derivatives as Multitarget Cholinesterase Inhibitors: Design, Synthesis, and In Vitro and In Cellulo Evaluation. Molecules, 25(21), 5208. [Link]
- HELIX Chromatography. (n.d.). HPLC Methods for analysis of Pyridine. Retrieved from [Link]
- Lesellier, E., et al. (2015). Synthesis of stationary phases containing pyridine, phenol, aniline and morpholine via click chemistry and their characterization and evaluation in supercritical fluid chromatography. Journal of Chromatography A, 1407, 146-158. [Link]
- Webster, L., et al. (2024). Quantitative Determination of Pyridine Content in Crustacean Tissues and Marine Sediments by Headspace Gas Chromatography/Tandem Mass Spectrometry (HS-GC-MS/MS). Journal of Toxicology and Environmental Health, Part A. [Link]
- National Center for Biotechnology Information. (n.d.). 4-(3-Pyridin-3-ylphenyl)morpholine. PubChem Compound Database. Retrieved from [Link]

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- Agency for Toxic Substances and Disease Registry. (1992). Analytical Methods for Pyridine. Toxicological Profile for Pyridine. [Link]
- Samtani, R. J., et al. (2009). Determination of pyridine, 2-picoline, 4-picoline and quinoline from mainstream cigarette smoke by solid-phase extraction liquid chromatography/electrospray ionization tandem mass spectrometry. Journal of Chromatography B, 877(24), 2491-2498. [Link]

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- 1. atamankimya.com [atamankimya.com]
- 2. Morpholine [drugfuture.com]
- 3. helixchrom.com [helixchrom.com]
- 4. documents.thermofisher.com [documents.thermofisher.com]
- 5. Determination of pyridine, 2-picoline, 4-picoline and quinoline from mainstream cigarette smoke by solid-phase extraction liquid chromatography/electrospray ionization tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. atsdr.cdc.gov [atsdr.cdc.gov]
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